

4-(Pyrrolidin-1-ylmethyl)piperidine dihydrochloride chemical structure and analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Pyrrolidin-1-ylmethyl)piperidine dihydrochloride

Cat. No.: B1290479

[Get Quote](#)

An In-depth Technical Guide to 4-(Pyrrolidin-1-ylmethyl)piperidine Dihydrochloride

This technical guide provides a comprehensive overview of the chemical structure, analysis, and potential biological significance of **4-(Pyrrolidin-1-ylmethyl)piperidine dihydrochloride**, a heterocyclic amine of interest to researchers and drug development professionals. Due to the limited availability of direct experimental data for this specific salt, this document combines information from commercial suppliers, data on the free base, and analysis of structurally related compounds to offer a thorough profile.

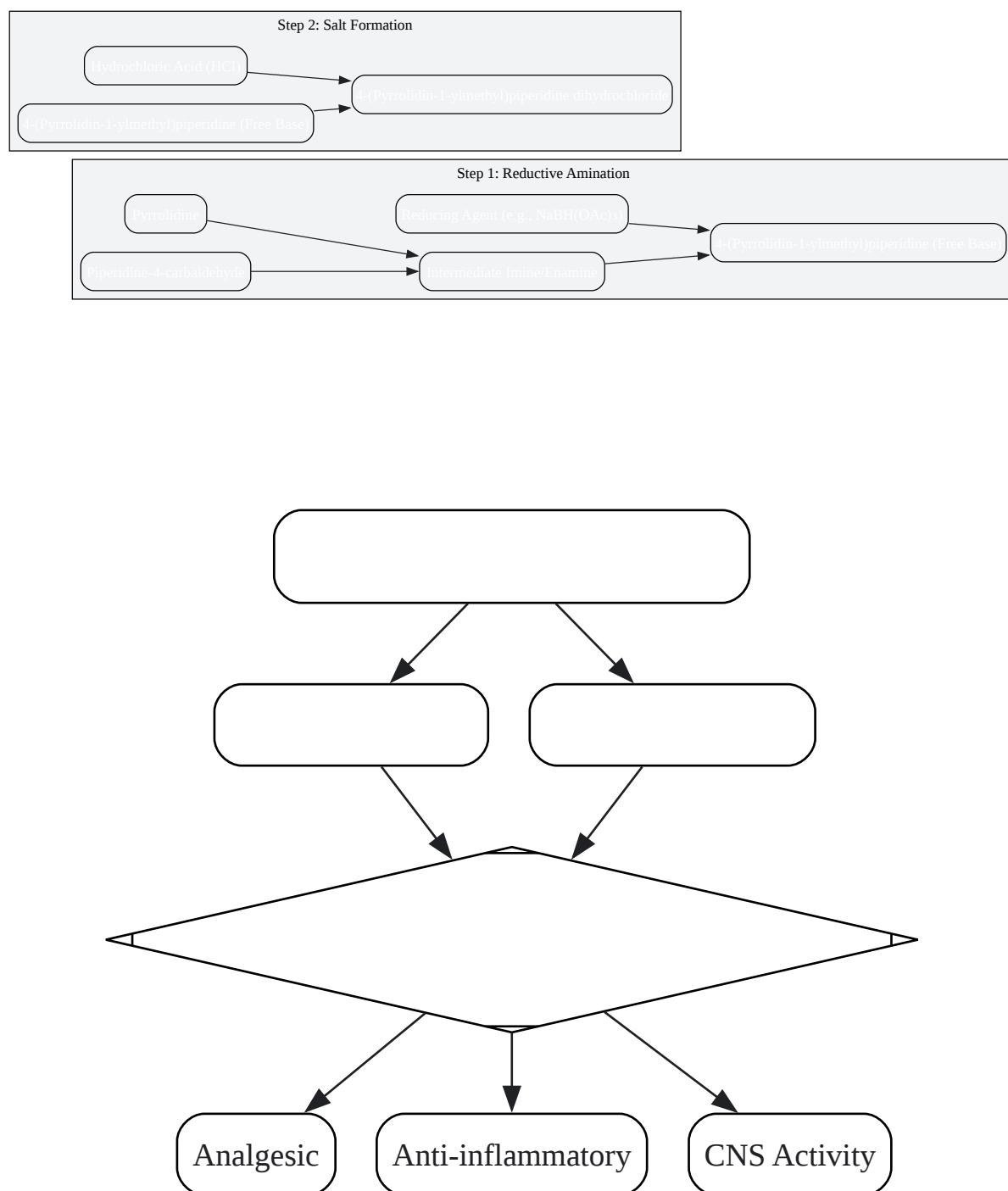
Chemical Structure and Properties

4-(Pyrrolidin-1-ylmethyl)piperidine dihydrochloride is the hydrochloride salt of the parent compound, 4-(Pyrrolidin-1-ylmethyl)piperidine. The dihydrochloride form indicates that both basic nitrogen atoms, one in the piperidine ring and one in the pyrrolidine ring, are protonated.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	683772-11-4	[1]
Molecular Formula	C ₁₀ H ₂₂ Cl ₂ N ₂	[1]
Molecular Weight	241.20 g/mol	[1]
IUPAC Name	4-(pyrrolidin-1-ylmethyl)piperidine;dihydrochloride	Inferred
SMILES	C1CCN(CC2CCNCC2)CC1.Cl. Cl	[1]
InChI	1S/C10H20N2.2ClH/c1-2-8-12(7-1)9-10-3-5-11-6-4-10;;/h10-11H,1-9H2;2*1H	[1] [2]
Physical Form	Solid	[1]

Chemical Structure Diagram:

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(1-Pyrrolidinylmethyl)piperidine dihydrochloride | Sigma-Aldrich [sigmaaldrich.com]
- 2. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [4-(Pyrrolidin-1-ylmethyl)piperidine dihydrochloride chemical structure and analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1290479#4-pyrrolidin-1-ylmethyl-piperidine-dihydrochloride-chemical-structure-and-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com